

"safe handling and storage procedures for 1-ethyl-3-nitrobenzene"

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Compound of Interest

Compound Name: 1-Ethyl-3-nitrobenzene

Cat. No.: B1616244

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Application Notes and Protocols for 1-Ethyl-3-nitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **1-ethyl-3-nitrobenzene**. The protocols are designed to minimize risks and ensure the integrity of the chemical for research and development purposes.

Chemical and Physical Properties

1-Ethyl-3-nitrobenzene is a nitroaromatic compound with the following properties:


Property	Value	Reference
Molecular Formula	C ₈ H ₉ NO ₂	[1][2]
Molecular Weight	151.16 g/mol	[1]
CAS Number	7369-50-8	[1]
Appearance	Light yellow to yellow liquid	
Boiling Point	242.5 °C	
Melting Point	-37.9 °C	
Density	1.127 g/cm ³	
Flash Point	105.3 °C	
Solubility	Very slightly soluble in water. Soluble in ethanol, acetone, diethyl ether, and benzene.	
Vapor Pressure	N/A	

Hazard Identification and Safety Precautions

GHS Hazard Classification:

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2A
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)
Hazardous to the Aquatic Environment, Acute Hazard	3

GHS Pictograms:

 alt text

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H402: Harmful to aquatic life.

Precautionary Statements:

- Prevention: P261, P264, P271, P273, P280
- Response: P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362
- Storage: P403+P233, P405
- Disposal: P501

Note: As a nitroaromatic compound, **1-ethyl-3-nitrobenzene** should be handled with caution due to the potential for toxicity similar to other compounds in its class, such as nitrobenzene, which is known to be toxic and a suspected carcinogen.^[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when handling **1-ethyl-3-nitrobenzene**.

Body Part	Recommended Protection	Specifications & Rationale
Eyes & Face	Chemical splash goggles and face shield	Goggles protect against splashes, while a face shield offers an additional layer of protection for the entire face.
Hands	Double Gloving: Nitrile or Neoprene gloves	Nitrile gloves provide good chemical resistance. Double gloving offers an extra barrier. For significant contamination risk, consider heavier-duty gloves like neoprene.
Body	Chemical-resistant laboratory coat	A lab coat made of a material like Nomex® or 100% cotton should be worn and fully buttoned to protect the skin.
Feet	Closed-toed, chemical-resistant shoes	Shoes must cover the entire foot to prevent injury from spills or falling objects.
Respiratory	Use in a certified chemical fume hood	All handling of this volatile and potentially toxic compound should be conducted within a properly functioning chemical fume hood to minimize inhalation exposure.

Experimental Protocols

Protocol for Weighing and Dispensing

Objective: To safely and accurately weigh and dispense **1-ethyl-3-nitrobenzene**.

Materials:

- **1-ethyl-3-nitrobenzene**

- Analytical balance
- Spatula
- Weighing boat or appropriate glassware
- Fume hood

Procedure:

- Ensure the chemical fume hood is certified and functioning correctly.
- Don all required PPE as outlined in Section 3.
- Place the analytical balance inside the fume hood.
- Tare the weighing boat or glassware on the balance.
- Slowly and carefully dispense the desired amount of **1-ethyl-3-nitrobenzene** onto the weighing boat or into the glassware using a clean spatula.
- Avoid generating aerosols.
- Once the desired weight is achieved, securely cap the stock container of **1-ethyl-3-nitrobenzene**.
- Record the exact weight.
- Proceed with the intended use of the weighed compound within the fume hood.
- Clean any spills immediately according to the emergency procedures in Section 6.
- Decontaminate all equipment after use.

Protocol for Preparing a Standard Solution for HPLC Analysis

Objective: To prepare a 100 µg/mL standard solution of **1-ethyl-3-nitrobenzene** in acetonitrile.

Materials:

- **1-ethyl-3-nitrobenzene** (analytical standard, purity >98%)
- HPLC-grade acetonitrile
- 10 mL volumetric flask
- 100 mL volumetric flask
- Calibrated micropipettes
- Analytical balance
- Fume hood

Procedure:

- Prepare a 1 mg/mL Primary Stock Solution:
 1. Following the protocol in 4.1, accurately weigh approximately 10 mg of **1-ethyl-3-nitrobenzene** into a clean, dry 10 mL volumetric flask.
 2. Record the exact weight.
 3. Within the fume hood, add a small amount of HPLC-grade acetonitrile to the flask to dissolve the compound.
 4. Once dissolved, dilute to the 10 mL mark with acetonitrile.
 5. Cap the flask and invert several times to ensure homogeneity.
- Prepare a 100 µg/mL Working Standard Solution:
 1. Using a calibrated micropipette, transfer 10 mL of the 1 mg/mL primary stock solution into a 100 mL volumetric flask.
 2. Dilute to the 100 mL mark with HPLC-grade acetonitrile.

3. Cap the flask and invert several times to ensure the solution is thoroughly mixed.

- Storage:

1. Transfer the working standard solution to a properly labeled, sealed, and light-protected container.

2. Store in a cool, dry, and well-ventilated area.

General Protocol for a Suzuki Coupling Reaction

Objective: To provide a general framework for a Suzuki coupling reaction using **1-ethyl-3-nitrobenzene** as a substrate. This is an illustrative protocol and may require optimization.

Materials:

- **1-ethyl-3-nitrobenzene**
- Arylboronic acid
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Base (e.g., K_2CO_3)
- Solvent (e.g., 1,4-dioxane/water mixture)
- Round-bottom flask
- Stir bar
- Reflux condenser
- Inert gas supply (e.g., Argon or Nitrogen)
- Heating mantle
- Fume hood

Procedure:

- Reaction Setup:

1. In a fume hood, add **1-ethyl-3-nitrobenzene** (1.0 mmol), the desired arylboronic acid (1.2 mmol), palladium catalyst (0.02-0.05 mol%), and base (2.0 mmol) to a dry round-bottom flask containing a stir bar.
2. Seal the flask with a septum and purge with an inert gas for 10-15 minutes.
3. Add the degassed solvent system (e.g., 1,4-dioxane/water) via syringe.

- Reaction Execution:

1. Place the flask in a heating mantle and attach a reflux condenser.
2. Heat the reaction mixture to the desired temperature (e.g., 80-100 °C) with vigorous stirring.
3. Monitor the reaction progress by an appropriate technique (e.g., TLC or GC-MS).

- Work-up:

1. Once the reaction is complete, cool the mixture to room temperature.
2. Quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).
3. Wash the organic layer with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purification:

1. Purify the crude product by an appropriate method, such as column chromatography on silica gel.

Storage Procedures

Proper storage is crucial for maintaining the stability of **1-ethyl-3-nitrobenzene** and ensuring safety.

Storage Condition	Recommendation	Rationale
Location	Store in a cool, dry, well-ventilated area.	Prevents degradation and reduces vapor pressure.
Container	Keep in a tightly closed, original, or compatible container.	Prevents contamination and leakage.
Incompatibilities	Store away from strong oxidizing agents, strong bases, and strong reducing agents.	Avoids potentially hazardous reactions.
Light	Protect from direct sunlight.	Prevents photochemical degradation.
Cabinet	Store in a designated cabinet for toxic and flammable substances.	Provides secondary containment and fire protection.

Emergency Procedures

Spills

- **Evacuate:** Immediately evacuate the area of the spill.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Contain:** For small spills, absorb the liquid with an inert material (e.g., vermiculite, dry sand, or earth). Do not use combustible materials like paper towels.
- **Collect:** Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials should be disposed of as hazardous waste.
- **Report:** Report the spill to the appropriate safety personnel.

Personal Exposure

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

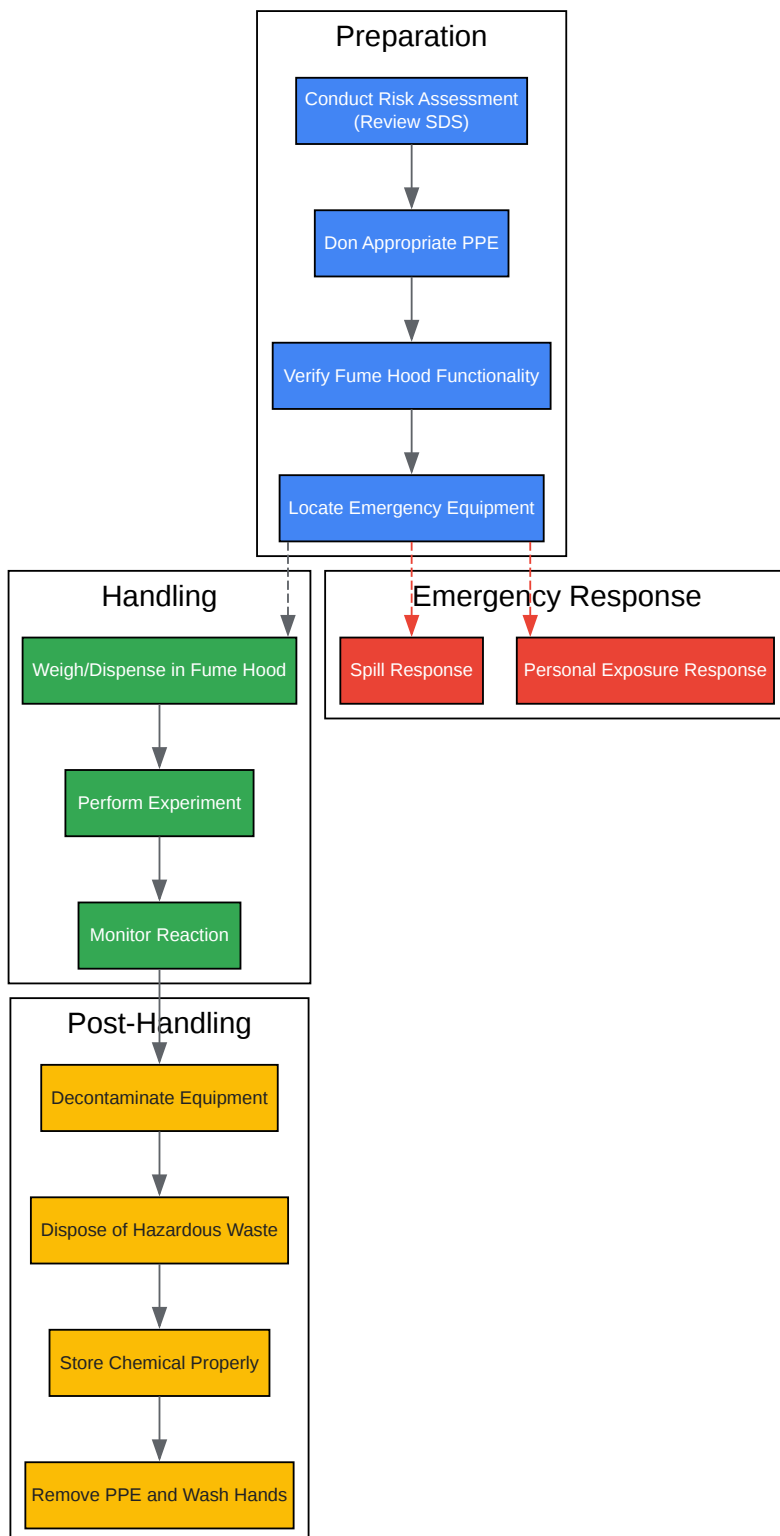
Waste Disposal

All waste containing **1-ethyl-3-nitrobenzene**, including contaminated materials and cleaning supplies, must be disposed of as hazardous waste.

- Collect waste in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless compatibility has been confirmed.
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's environmental health and safety department for specific procedures.

Visualizations

Workflow for Safe Handling of 1-Ethyl-3-nitrobenzene



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Caption: Logical workflow for the safe handling of **1-ethyl-3-nitrobenzene**.

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